

# Solubility of Chlorophenol Red sodium salt in water and organic solvents

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## Compound of Interest

Compound Name: Chlorophenol Red sodium salt

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## Solubility Profile of Chlorophenol Red Sodium Salt: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Chlorophenol Red sodium salt** in water and various organic solvents. The information is compiled to assist researchers in laboratory settings, particularly in fields such as biochemistry, microbiology, and drug development, where this pH indicator is frequently utilized.

## Core Solubility Data

**Chlorophenol Red sodium salt** is generally characterized as a water-soluble compound. While extensive quantitative data across a wide range of organic solvents is not readily available in published literature, this guide summarizes the existing qualitative and semi-quantitative information. For comparative purposes, solubility data for the closely related non-salt form, Chlorophenol Red, and a similar sulfonephthalein dye, Phenol Red sodium salt, are also included to provide broader context for solubility expectations.

Solvent	Chlorophenol Red Sodium Salt	Chlorophenol Red (Non-salt form)	Phenol Red Sodium Salt (for comparison)
Water	Soluble[1][2][3]; Forms a clear red solution at 0.1% (w/v) [4]	1 mg/mL	15 mg/mL[5]
Ethanol	Soluble[2]	10 mg/mL (in 95% ethanol)	20 mg/mL[5]
Methanol / Water (1:1)	Not available	0.1 g/10 mL	Not available
DMSO	Not available	Not available	75 mg/mL[5]

Note: The solubility of sulfonephthalein dyes can be influenced by factors such as pH, temperature, and the presence of other solutes. The data presented should be considered as a guideline, and empirical determination is recommended for specific applications.

## Experimental Protocol: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of a solid compound like **Chlorophenol Red sodium salt** in a given solvent. This method, based on the common "shake-flask" technique, is widely accepted for generating reliable solubility data.

Objective: To determine the equilibrium solubility of **Chlorophenol Red sodium salt** in a specific solvent at a controlled temperature.

Materials:

- **Chlorophenol Red sodium salt** (analytical grade)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials with screw caps

- Constant temperature shaker bath or incubator
- Centrifuge
- Spectrophotometer or other suitable analytical instrument
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **Chlorophenol Red sodium salt** to a series of vials. The excess is crucial to ensure that the solution reaches saturation.
  - Accurately pipette a known volume of the solvent into each vial.
- Equilibration:
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
  - After the equilibration period, remove the vials and allow the undissolved solid to settle.
  - To separate the saturated solution from the excess solid, centrifuge the vials at a high speed.
- Analysis of the Saturated Solution:
  - Carefully withdraw a known aliquot of the clear supernatant.

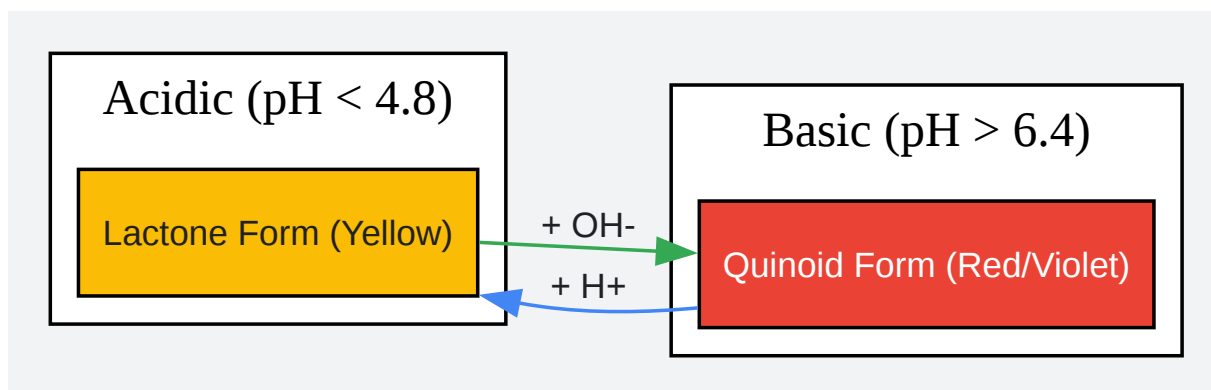
- Dilute the aliquot with a known volume of the solvent to a concentration that falls within the linear range of the analytical instrument.
- Determine the concentration of **Chlorophenol Red sodium salt** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry at its  $\lambda_{\text{max}}$  (approximately 572-578 nm).
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or g/100 mL.

## Visualization of the pH-Dependent Equilibrium

Chlorophenol Red functions as a pH indicator due to a change in its chemical structure in response to varying hydrogen ion concentrations. This reversible equilibrium between the acidic (yellow) and basic (red/violet) forms is a key aspect of its utility.

## pH Indicator Signaling Pathway

The diagram below illustrates the structural transition of Chlorophenol Red that results in its characteristic color change. In acidic conditions, it exists predominantly in a lactone form, which is yellow. As the pH increases, deprotonation leads to the opening of the lactone ring and the formation of a more conjugated quinoid structure, which is responsible for the red or violet color.

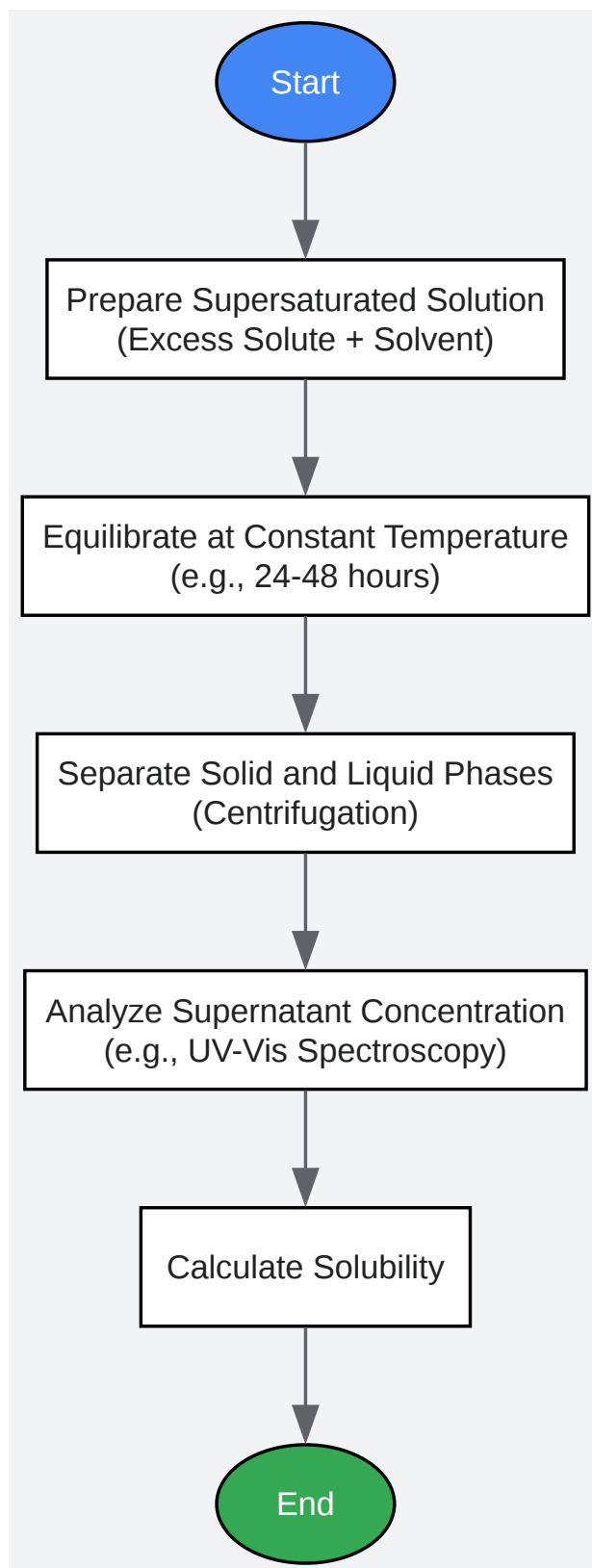


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Caption: pH-dependent equilibrium of Chlorophenol Red.

## Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Generalized workflow for solubility determination.

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